

Flupyrsulfuron-Methyl Degradation in Soil and Water: A Technical Guide

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Compound of Interest

Compound Name: *Flupyrsulfuron-methyl*

Cat. No.: *B1329956*

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Introduction

Flupyrsulfuron-methyl is a sulfonylurea herbicide used for post-emergence control of grass and broadleaf weeds in cereal crops. Understanding its environmental fate, particularly its degradation in soil and water, is crucial for assessing its environmental impact and ensuring food safety. This technical guide provides an in-depth overview of the degradation products of **flupyrsulfuron-methyl**, the pathways of their formation, and the methodologies used to study these processes.

Degradation Pathways

The primary degradation pathways for **flupyrsulfuron-methyl** in both soil and water are hydrolysis and microbial degradation. These processes lead to the cleavage of the sulfonylurea bridge, a characteristic degradation route for this class of herbicides. The rate of degradation is influenced by environmental factors such as pH, temperature, and microbial activity.

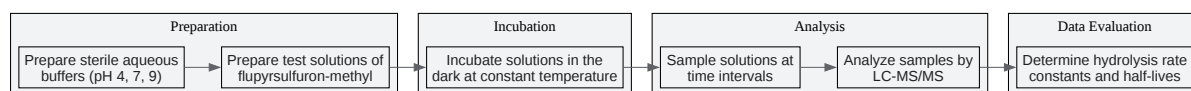
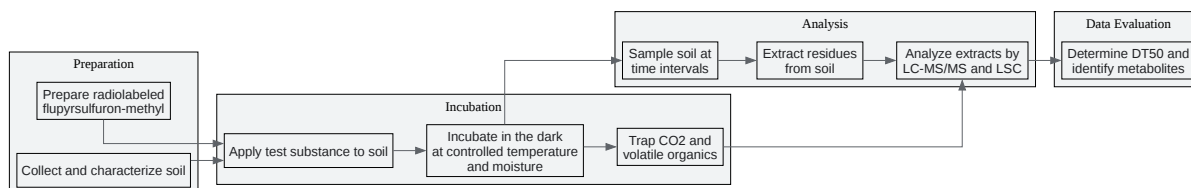
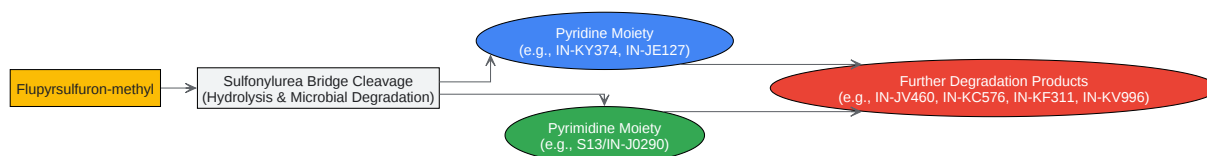
Hydrolysis

Hydrolysis of the sulfonylurea bridge is a key abiotic degradation process. The susceptibility of **flupyrsulfuron-methyl** to hydrolysis is pH-dependent, with degradation being more rapid in acidic and alkaline conditions compared to neutral pH.

Microbial Degradation

In soil, microbial metabolism plays a significant role in the breakdown of **flupyrsulfuron-methyl**. Microorganisms utilize the herbicide as a carbon and nitrogen source, leading to the cleavage of the sulfonylurea linkage and further transformation of the resulting products.

A simplified degradation pathway is illustrated below:



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